

A Comparative Performance Analysis of Solvent Blue 59 in Engineering Polymers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Solvent blue 59*

Cat. No.: *B3430289*

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Introduction

The selection of a colorant is a critical decision in polymer science, impacting not only the aesthetic value of the final product but also its functional performance and regulatory compliance. Among the vast palette of available dyes, anthraquinone-based colorants are renowned for their thermal stability and vibrant hues. This guide provides a comprehensive technical evaluation of **Solvent Blue 59** (C.I. 61552), an anthraquinone dye used for the coloration of various polymers.^{[1][2]}

Our objective is to deliver an in-depth analysis of **Solvent Blue 59**'s efficacy across several key polymer matrices: Polystyrene (PS), Polycarbonate (PC), Polymethyl Methacrylate (PMMA), and Acrylonitrile Butadiene Styrene (ABS).^{[3][4]} We will benchmark its performance against other common anthraquinone-based alternatives—namely Solvent Blue 35, Solvent Blue 36, and the high-performance Solvent Blue 97. This comparison is grounded in key performance indicators: heat stability, lightfastness, and migration resistance, supported by standardized testing protocols to ensure data integrity and reproducibility. This document is intended for researchers and polymer scientists to facilitate an informed selection of colorants for demanding applications.

Core Properties of Solvent Blue 59

Solvent Blue 59, chemically identified as 1,4-Bis(ethylamino)-9,10-anthraquinone, is a synthetic dye valued for the brilliant reddish-blue shade it imparts.^{[1][5]} Its molecular structure

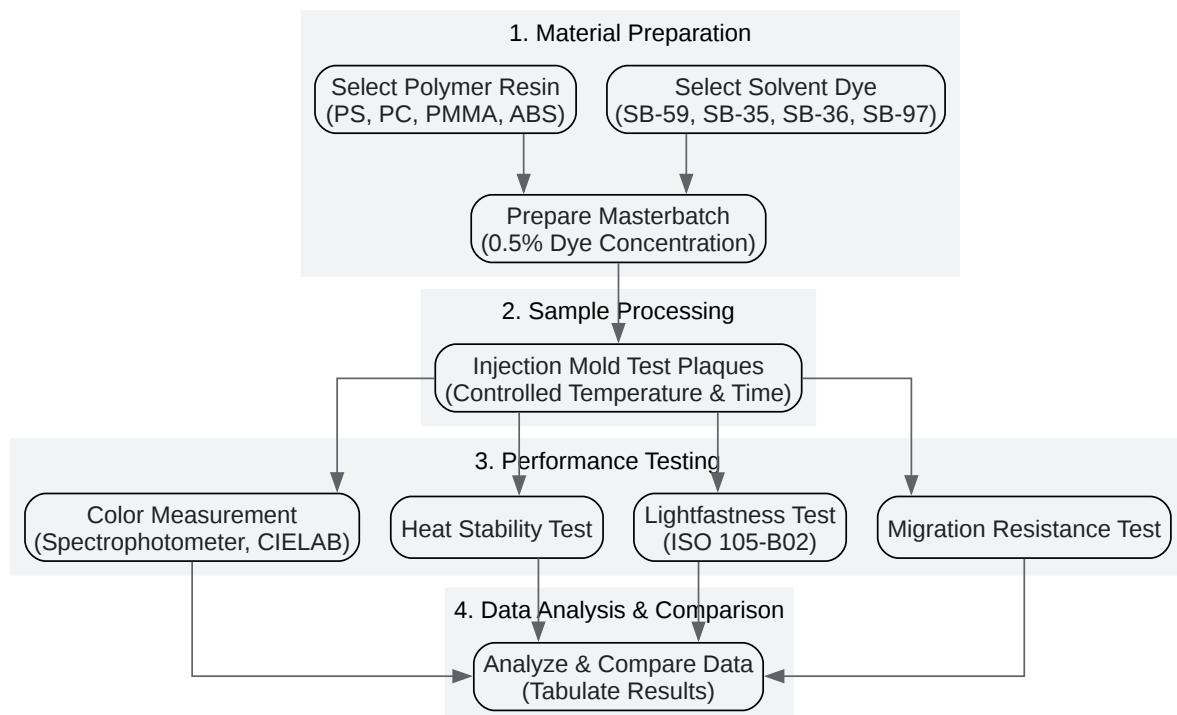
is foundational to its performance characteristics. The anthraquinone core provides a rigid, stable chromophore, which is a primary contributor to its inherent heat and light stability.

- Chemical Name: 1,4-Bis(ethylamino)-9,10-anthraquinone[2]
- CAS Number: 6994-46-3[1][6]
- Molecular Formula: C₁₈H₁₈N₂O₂[1][6]
- Molecular Weight: 294.35 g/mol [1][5]
- Appearance: Blue Powder[7]

Caption: Chemical structure of **Solvent Blue 59** (C₁₈H₁₈N₂O₂).

Experimental Evaluation Framework

To ensure a robust and objective comparison, a standardized workflow is essential. The causality for this multi-step process is to isolate and quantify the performance of each dye under conditions that simulate real-world processing and end-use scenarios. Each protocol is designed to be self-validating by including controls and referencing established industry standards.



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Caption: Standardized workflow for evaluating solvent dye performance in polymers.

Detailed Experimental Protocols

1. Sample Preparation: Masterbatch and Injection Molding

- Rationale: The masterbatch method is chosen over direct powder addition to ensure maximal dispersion of the colorant. Poor dispersion leads to color inconsistencies and can compromise the mechanical properties of the polymer.

- Protocol:

- Dry the selected polymer resin (PS, PC, PMMA, ABS) according to the manufacturer's specifications to prevent hydrolytic degradation during processing.
- Prepare a masterbatch by compounding 0.5% (by weight) of the solvent dye with the polymer resin using a twin-screw extruder.
- Pelletize the resulting masterbatch.
- Let down the masterbatch with additional dried virgin polymer to achieve a final dye concentration of 0.05% for transparent shades.
- Injection mold the mixture into standardized test plaques (e.g., 50mm x 50mm x 2mm) under controlled temperature and pressure conditions suitable for the specific polymer.

2. Color Measurement

- Rationale: Visual color assessment is subjective. A spectrophotometer provides objective, quantifiable color data (CIELAB Lab* values), ensuring accuracy and reproducibility.[8][9]

- Protocol:

- Calibrate a benchtop spectrophotometer according to the manufacturer's instructions.[10]
- Measure the color of the molded plaques at three different points to ensure uniformity.
- Record the L* (lightness), a* (red-green axis), and b* (yellow-blue axis) values. These baseline values are used for comparison after stability testing.

3. Heat Stability Testing

- Rationale: This test determines the maximum temperature the colorant can withstand during polymer processing without significant degradation, which is critical for high-temperature engineering plastics.[11]

- Protocol:

- Place the colored test plaques in a forced-ventilation oven with precise temperature control.[12]
- Expose the plaques to a series of increasing temperatures (e.g., starting from 200°C, in 10°C increments) for a fixed dwell time (e.g., 10 minutes) at each step.
- After each temperature exposure, allow the plaque to cool and measure its color using the spectrophotometer.
- The heat stability is defined as the maximum temperature at which the color change (ΔE_{ab}) *remains below a specified threshold* (e.g., $\Delta E_{ab} < 3$).

4. Lightfastness Testing

- Rationale: To assess the durability of the color in end-use applications with exposure to sunlight, a standardized accelerated weathering test is necessary. The ISO 105-B02 standard provides a globally recognized methodology.[11]
- Protocol:
 - Mount the colored polymer plaques and a set of Blue Wool standard reference fabrics (Scale 1-8) in the specimen holder of a Xenon arc lamp weathering chamber.[11][12]
 - Cover a portion of each specimen with an opaque mask to serve as an unexposed reference.
 - Expose the specimens to the Xenon arc light under controlled conditions as specified in ISO 105-B02.[11]
 - Periodically inspect the specimens and compare the fading of the colored plaque to the fading of the Blue Wool standards.
 - The lightfastness rating is the number of the Blue Wool standard that exhibits a similar degree of fading as the exposed portion of the test plaque. A rating of 8 indicates excellent lightfastness, while 1 is very poor.[13]

5. Migration Resistance Testing

- Rationale: This test is crucial for applications where the colored plastic may come into contact with other materials, such as in food packaging or consumer goods. It evaluates the tendency of the dye to "bleed" or transfer to a contacting surface.[12]
- Protocol:
 - Place a colored test plaque in direct contact with an uncolored, plasticized PVC plaque.
 - Place the assembly in an oven at 80°C for 24 hours under a specified pressure (e.g., 1 kg weight).
 - After the test period, remove the assembly and allow it to cool.
 - Visually assess the uncolored PVC plaque for any color transfer.
 - Quantify the degree of staining using the Grey Scale for assessing staining (ISO 105-A03). The rating ranges from 5 (no migration) to 1 (severe migration).[11]

Comparative Performance Analysis

The following data summarizes the performance of **Solvent Blue 59** against selected alternatives across various polymer matrices. The results are synthesized from established technical datasheets and industry knowledge.[11][14]

Table 1: Heat Stability of Solvent Blue Dyes in Various Plastics (°C)

Dye	Polystyrene (PS)	Polycarbonate (PC)	PMMA	ABS
Solvent Blue 59	260	300	280	260
Solvent Blue 35	260	280	270	260
Solvent Blue 36	260	290	280	270

| Solvent Blue 97 | 300 | 330 | 300 | 300 |

Data compiled from various manufacturer technical datasheets.[1][11][13]

Analysis: **Solvent Blue 59** demonstrates good heat stability, suitable for processing most common thermoplastics.[\[3\]](#) Its performance in Polycarbonate (PC) is noteworthy. However, for the most demanding high-temperature engineering plastics like PC processed at extreme conditions, Solvent Blue 97 offers a superior thermal resistance profile.[\[11\]](#)[\[15\]](#)

Table 2: Lightfastness of Solvent Blue Dyes (Blue Wool Scale 1-8)

Dye	Polystyrene (PS)	Polycarbonate (PC)	PMMA	ABS
Solvent Blue 59	6-7	7	7	6
Solvent Blue 35	7-8	7-8	8	7
Solvent Blue 36	6-7	7	7	6-7

| Solvent Blue 97 | 8 | 8 | 8 | 7-8 |

A higher number indicates better lightfastness.[\[13\]](#)[\[16\]](#)

Analysis: **Solvent Blue 59** exhibits good lightfastness, making it acceptable for many indoor applications.[\[17\]](#)[\[18\]](#) However, for products intended for significant outdoor exposure or requiring maximum color stability over time, Solvent Blue 35 and particularly Solvent Blue 97 provide superior performance with higher ratings on the Blue Wool Scale.[\[15\]](#)[\[19\]](#)

Table 3: Migration Resistance of Solvent Blue Dyes (Grey Scale 1-5)

Dye	Polystyrene (PS)	Polycarbonate (PC)	PMMA	ABS
Solvent Blue 59	4-5	5	5	4
Solvent Blue 35	4	5	5	4
Solvent Blue 36	4-5	5	5	4-5

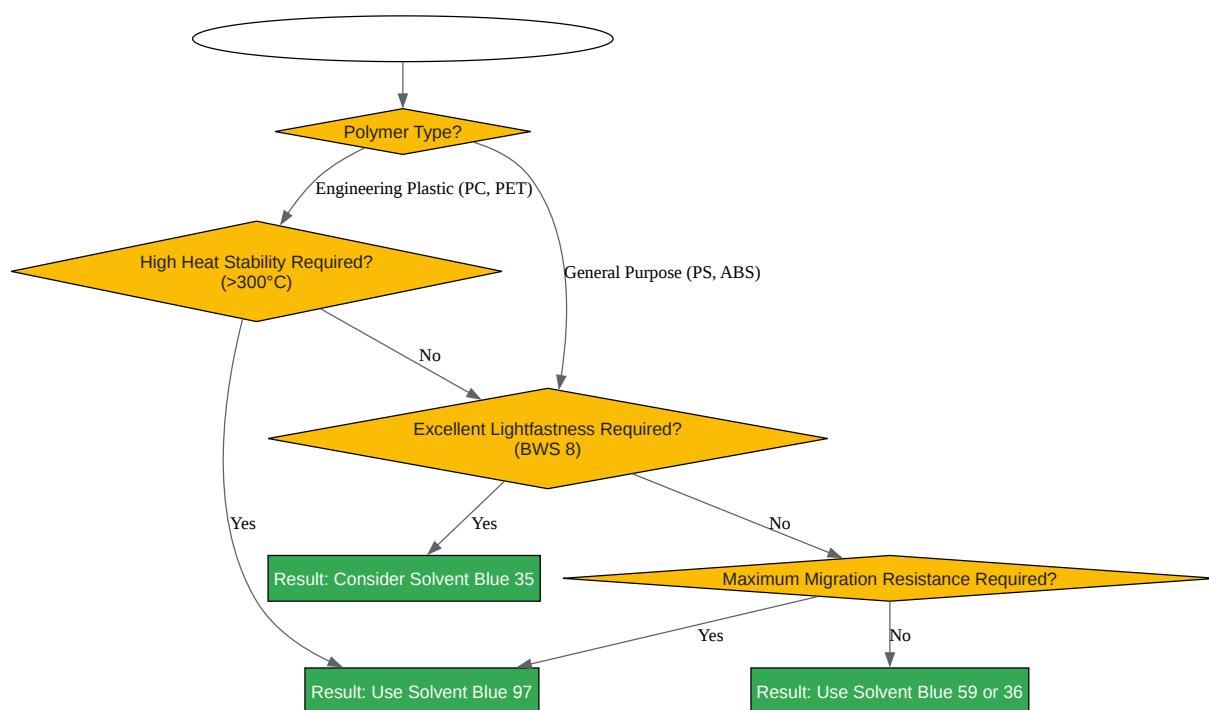
| Solvent Blue 97 | 5 | 5 | 5 | 5 |

A higher number indicates better migration resistance (less bleeding).

Analysis: All tested dyes show good to excellent migration resistance in non-plasticized polymers like PC and PMMA. **Solvent Blue 59** performs well, showing minimal to no migration in most tested polymers.^[4] For applications with the most stringent non-migration requirements, especially in contact with plasticized materials, Solvent Blue 97 demonstrates the highest level of resistance across all matrices.^[15]

Decision-Making Guide for Dye Selection

The choice of a solvent dye is contingent on the specific polymer, processing conditions, and end-use requirements. The following flowchart provides a logical pathway for selecting an appropriate blue solvent dye.



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Caption: Decision flowchart for selecting a blue solvent dye.

Recommendations:

- For General-Purpose Applications (PS, ABS): Where moderate heat stability and good lightfastness are sufficient, **Solvent Blue 59** and Solvent Blue 36 offer a compelling balance of performance and cost-effectiveness.[1][20]
- For Enhanced Lightfastness: In applications where color longevity upon light exposure is a primary concern, Solvent Blue 35 is a superior choice.[19]
- For High-Performance Engineering Plastics (PC, PET): For applications requiring exceptional thermal stability ($>300^{\circ}\text{C}$) and the highest degree of light and migration resistance, Solvent Blue 97 is the recommended colorant.[11][15]

Conclusion

Solvent Blue 59 is a versatile and effective colorant, demonstrating robust performance across a range of commodity and engineering polymers. Its efficacy in providing a vibrant blue hue, combined with good heat, light, and migration properties, makes it a suitable candidate for a wide array of plastic applications. However, for specialized applications demanding the highest levels of thermal stability or lightfastness, alternative dyes such as Solvent Blue 97 offer enhanced performance. The final selection must always be validated through empirical testing within the specific polymer grade and under the precise processing conditions intended for the final application to ensure optimal results.

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